

# Methyl Sulfamate: A Versatile Precursor in Modern Organic Synthesis

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## Compound of Interest

Compound Name: Methyl sulfamate

Cat. No.: B1316501

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## Introduction

**Methyl sulfamate** ( $\text{CH}_5\text{NO}_3\text{S}$ ) is an organic compound that has emerged as a highly versatile and important precursor in organic synthesis.<sup>[1][2]</sup> Characterized by a methyl group attached to a sulfamate functional group, it serves as a key building block in the preparation of a wide range of nitrogen-containing molecules, including pharmaceuticals, agrochemicals, and complex heterocyclic systems.<sup>[1][2][3]</sup> Its utility stems from its role as an effective aminating agent and its ability to participate in a variety of powerful chemical transformations, such as intramolecular C-H amination and cyclization reactions.<sup>[1][2][4]</sup> This guide provides a comprehensive overview of **methyl sulfamate**'s physicochemical properties, synthesis, reactivity, and applications, with a focus on experimental protocols and quantitative data for the modern chemist.

## Physicochemical and Safety Data

**Methyl sulfamate** is a colorless liquid at room temperature, soluble in water and various organic solvents.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

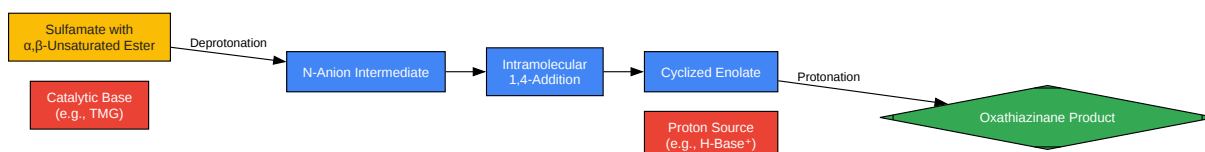
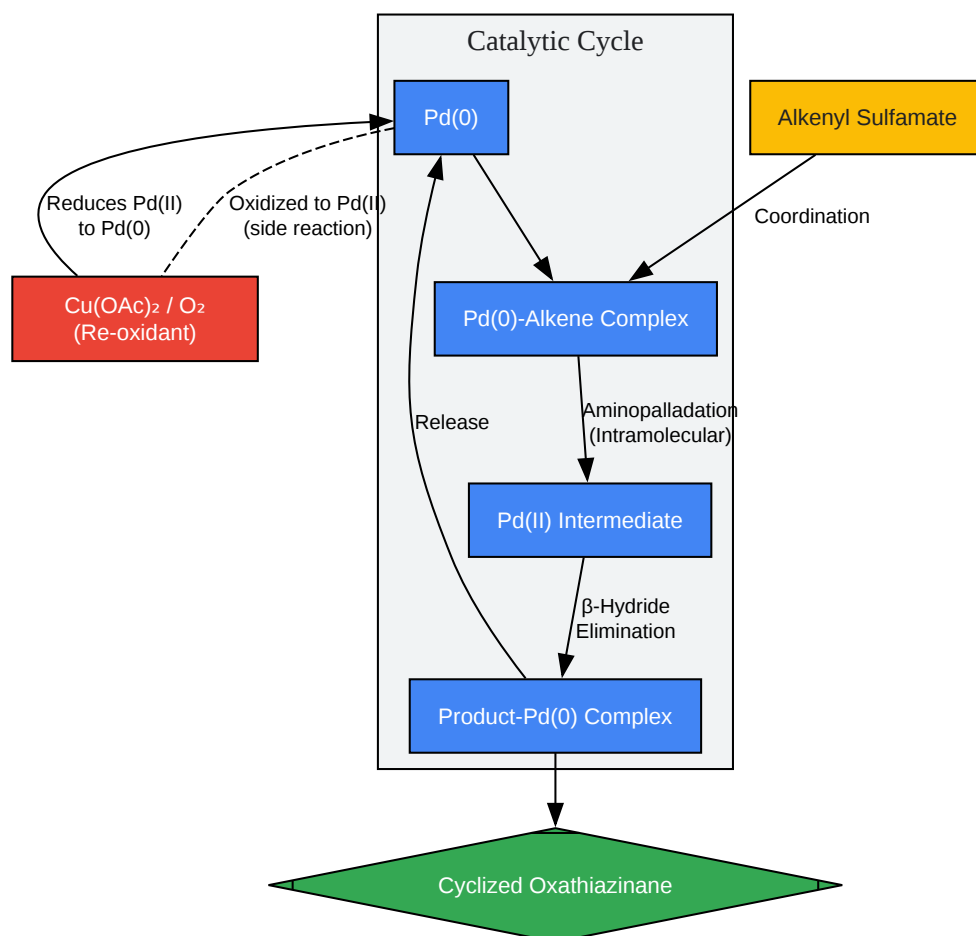
Table 1: Physicochemical Properties of **Methyl Sulfamate**

Property	Value	Source
Molecular Formula	CH <sub>5</sub> NO <sub>3</sub> S	[1][5][6][7]
Molecular Weight	111.12 g/mol	[1][5][6][7]
Melting Point	25-27 °C	[1][6]
Boiling Point	199.9 ± 23.0 °C (Predicted)	[1][6]
Density	1.459 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][6]
pKa	9.43 ± 0.70 (Predicted)	[1][6]
CAS Number	55665-95-7	[5][6][7]

Safety Information: **Methyl sulfamate** is considered an irritant.[1] It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[5] Appropriate personal protective equipment, such as gloves and safety glasses, should be worn, and work should be conducted in a well-ventilated area.[1][5]

## Synthesis of Methyl Sulfamate

**Methyl sulfamate** can be prepared through several synthetic routes. A common laboratory method involves the reaction of sulfamic acid with a methylating agent, such as methyl iodide or dimethyl sulfate, under basic conditions.[2] Another approach involves the reaction of a methyl ester with ammonium sulfinate.[1] The general workflow for its synthesis is outlined below.



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